

Application Notes and Protocols for IR-820 in Cerebrovascular Imaging

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Compound of Interest

Compound Name: IR-820

Cat. No.: B1672171

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Introduction

IR-820 is a near-infrared (NIR) cyanine dye that has demonstrated significant potential as a contrast agent for in vivo cerebrovascular imaging.^{[1][2][3]} Its favorable optical properties, including fluorescence emission in the second near-infrared (NIR-II) window (900-1700 nm), allow for deep tissue penetration and high-resolution imaging of cerebral vasculature.^{[1][2][3]} Notably, the fluorescence intensity of **IR-820** is enhanced in serum compared to water, making it particularly well-suited for angiography.^{[1][2][3]} This document provides detailed application notes and experimental protocols for the use of **IR-820** in cerebrovascular imaging studies.

Optical Properties of IR-820

IR-820, a cyanine dye, exhibits distinct optical characteristics that are crucial for its application in biological imaging.^[1] When dissolved in water, its peak absorption is at approximately 829 nm. However, in a serum environment, such as 10% fetal bovine serum (FBS), a significant red shift of about 143 nm occurs in its peak absorption wavelength.^[1] The fluorescence emission peak of **IR-820** also experiences a red shift from ~829 nm in water to ~858 nm in serum.^[1] This shift is advantageous as the emission spectrum in serum extends beyond 1200 nm, falling within the NIR-II window, which is beneficial for deep tissue imaging.^[1] Furthermore, the quantum yield of **IR-820** in serum is approximately seven times higher than in water, and it demonstrates good photostability under continuous laser irradiation.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **IR-820** for cerebrovascular imaging applications.

Table 1: Optical Properties of **IR-820**

Property	Value in Water	Value in 10% FBS	Citation
Peak Absorption Wavelength	~691 nm, 812 nm	Red-shifted by ~143 nm from water	[1] [4] [5]
Peak Emission Wavelength	~829 nm	~858 nm	[1]
Quantum Yield (NIR-II)	0.313%	2.521%	[1]
Fluorescence Intensity Ratio (NIR-II)	Not Reported	30.17%	[1]

Table 2: In Vivo Cerebrovascular Imaging Parameters

Parameter	Value	Citation
Animal Model	ICR Mouse with cranial window	[1]
IR-820 Concentration	0.5 mg/mL	[1]
Injection Volume	200 µL	[1]
Administration Route	Intravenous	[1]
Excitation Wavelength	793 nm	[1]
Imaging Depth	Up to 800 µm	[1][6]
Smallest Distinguishable Vessel Diameter	6.061 µm (at 800 µm depth)	[1][6][7]
Imaging Speed	9.09 frames/s	[1]
Blood Flow Velocity Measured	725.98 µm/s (in a capillary at ~150 µm depth)	[1]

Experimental Protocols

This section provides detailed protocols for the preparation of **IR-820** solution and its application in in vivo cerebrovascular imaging in a mouse model.

Protocol 1: Preparation of IR-820 Solution for Injection

Materials:

- **IR-820** dye
- Phosphate-buffered saline (PBS), 1x
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile syringe filter (0.22 µm)

- Sterile syringe

Procedure:

- Weigh the desired amount of **IR-820** powder to prepare a 0.5 mg/mL solution.
- Dissolve the **IR-820** powder in 1x PBS in a sterile microcentrifuge tube.
- Vortex the solution thoroughly to ensure complete dissolution.
- Filter the solution through a 0.22 μ m sterile syringe filter into a new sterile tube to remove any potential aggregates.
- The sterile **IR-820** solution is now ready for intravenous injection.

Protocol 2: In Vivo Cerebrovascular Imaging in a Mouse Model

Animal Model:

- ICR mice are a suitable model.[\[1\]](#)
- A cranial window must be surgically prepared to provide optical access to the brain.

Materials:

- Prepared sterile **IR-820** solution (0.5 mg/mL)
- Mouse with a surgically implanted cranial window
- Anesthesia system
- NIR-II fluorescence microscopy system equipped with:
 - A 793 nm laser for excitation[\[1\]](#)
 - A high numerical aperture objective (e.g., 25x, NA = 1.05)[\[1\]](#)[\[6\]](#)
 - An InGaAs camera or other suitable NIR-II detector

- Animal handling and monitoring equipment

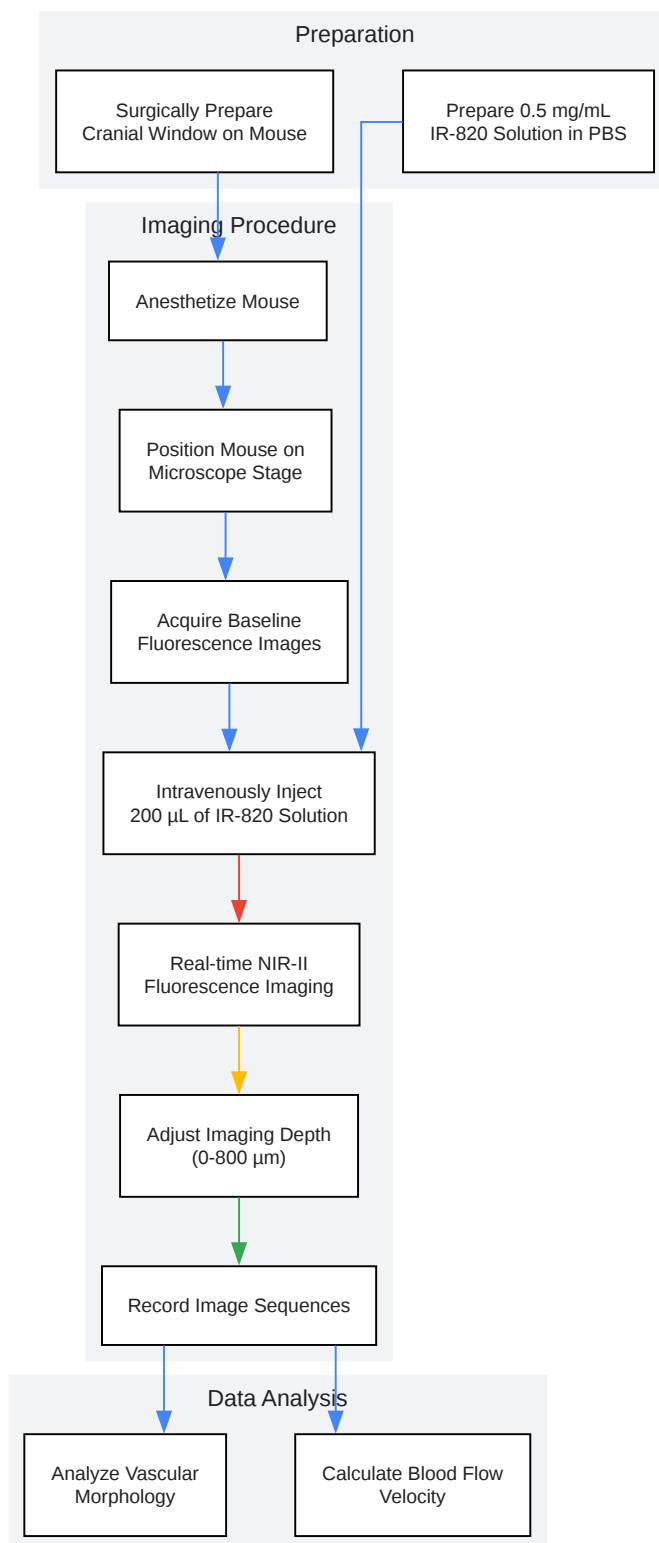
Procedure:

- Anesthetize the mouse with the cranial window.
- Position the mouse on the microscope stage and ensure the cranial window is aligned with the objective.
- Acquire baseline fluorescence images of the cerebrovasculature before injecting the contrast agent.
- Administer 200 μ L of the 0.5 mg/mL **IR-820** solution intravenously.[\[1\]](#)
- Immediately after injection, begin acquiring real-time NIR-II fluorescence images of the brain vasculature.
- Adjust the focus of the microscope to visualize vessels at different cortical depths (from 0 to 800 μ m).[\[1\]](#)[\[6\]](#)
- Record image sequences for subsequent analysis of vascular morphology and blood flow dynamics.
- For hemodynamics studies, track the movement of individual fluorescent points within capillaries to calculate blood flow velocity.[\[1\]](#)
- After the imaging session, monitor the animal until it has fully recovered from anesthesia.

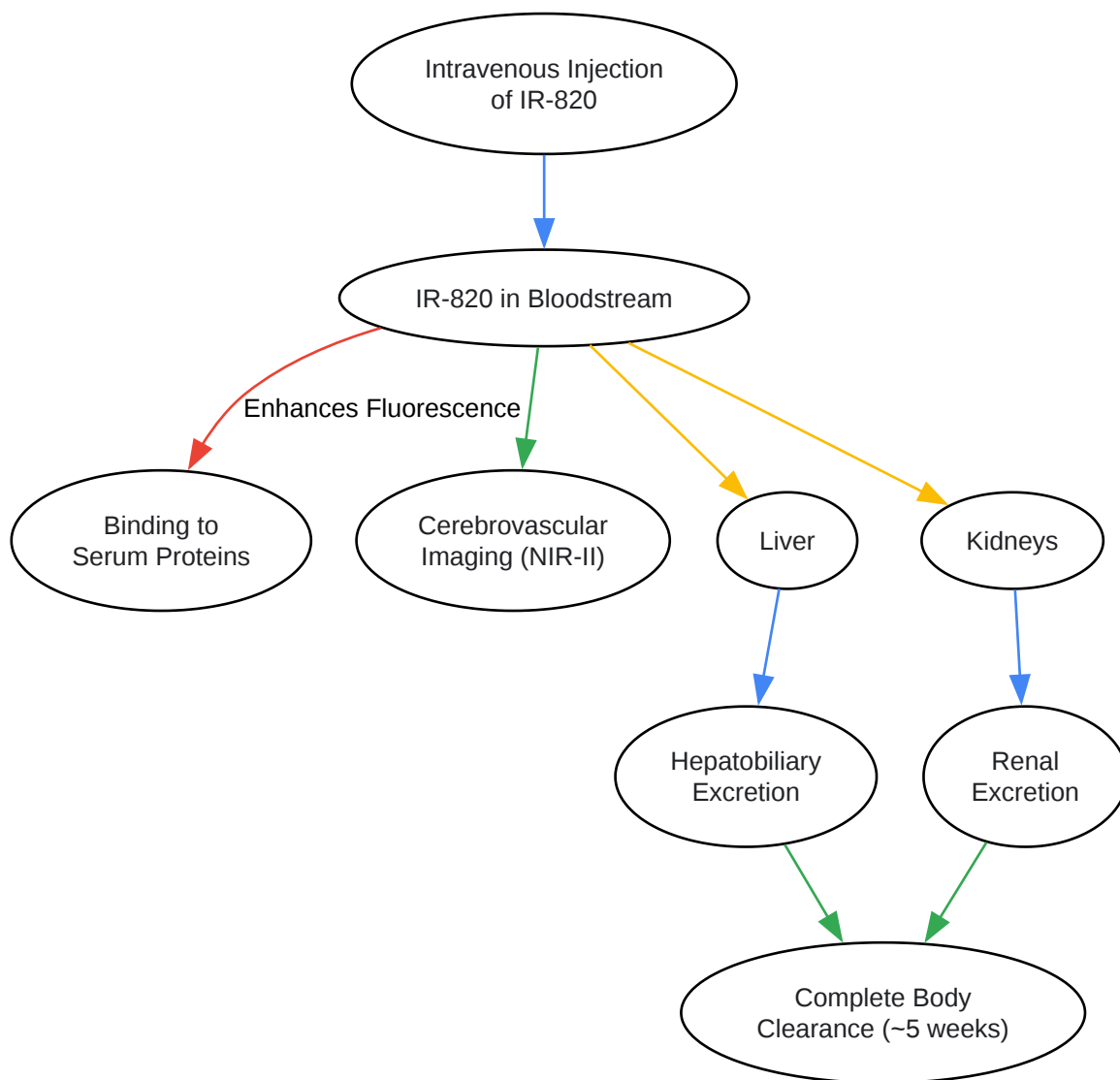
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the experimental workflow for cerebrovascular imaging using **IR-820**.

Experimental Workflow for In Vivo Cerebrovascular Imaging



IR-820 In Vivo Interaction and Clearance



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References

- 1. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor [thno.org]
- 3. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Rational synthesis of IR820–albumin complex for NIR-II fluorescence imaging-guided surgical treatment of tumors and gastrointestinal obstruction - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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